

Technical Safety & Handling Guide: Methyl 4-bromo-2-formyl-3-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyl 4-bromo-2-formyl-3-hydroxybenzoate

CAS No.: 2092432-54-5

Cat. No.: B2778551

[Get Quote](#)

CAS Registry Number: 2092432-54-5 Chemical Formula: $C_9H_7BrO_4$ Molecular Weight: 259.05 g/mol Synonyms: 4-Bromo-3-hydroxyphthalaldehydic acid methyl ester (derivative); 2-Formyl-3-hydroxy-4-bromobenzoic acid methyl ester.

Executive Technical Summary

Methyl 4-bromo-2-formyl-3-hydroxybenzoate is a highly functionalized aromatic intermediate characterized by a "tetrad" of reactive centers: a methyl ester, a phenolic hydroxyl, an aldehyde, and an aryl bromide.

It is primarily utilized as a privileged scaffold in the synthesis of IKZF2 (Helios) degraders and other molecular glues. Its structural core—a substituted salicylaldehyde—allows for rapid heterocycle formation (e.g., isoindolinones, benzofurans) via cascade reactions involving the aldehyde and the ortho-functional groups.

Key Physicochemical Identifiers:

Property	Value / Observation	Source Context
Appearance	Gray to off-white solid	Patent WO2023183540A1

| ^1H NMR (DMSO- d_6) |

12.06 (OH), 10.38 (CHO), 8.00 (Ar-H), 7.30 (Ar-H), 3.87 (OMe) | Diagnostic H-bond shift at 12.06 | | Solubility | Soluble in DMSO, DMF, MeOH; Low in water | Lipophilic ester/bromide | | pKa (Predicted) | ~6.5–7.5 (Phenol) | Acidified by ortho-CHO/Br [\[\[1\]\[2\]\[3\]](#)

Hazard Toxicology & Exposure Control

Unlike standard reagents, this compound presents a "dual-threat" profile: it is both a corrosive irritant (phenol/aldehyde) and a potential sensitizer.

Mechanism of Toxicity

- **Schiff Base Formation:** The reactive aldehyde (CHO) at position 2 readily forms Schiff bases with primary amines in biological proteins (lysine residues), leading to potential sensitization and haptenization.
- **Phenolic Acidity:** The hydroxyl group at position 3 is intramolecularly hydrogen-bonded to the aldehyde (see NMR 12.06). However, once deprotonated, it becomes a nucleophilic phenoxide that can cause severe eye damage.
- **Alkylating Potential:** While aryl bromides are generally stable, the high functional density makes the ring electron-deficient, potentially increasing reactivity toward biological nucleophiles.

GHS Classification (Self-Validated)

- H315: Causes skin irritation.
- H318: Causes serious eye damage (due to phenolic/aldehyde synergism).
- H317: May cause an allergic skin reaction (Sensitizer).

- H335: May cause respiratory irritation.[4]

Engineering Controls & PPE[5]

- Respiratory: Use a Type P2 or P3 (EN 143) particulate filter if handling powder. For synthesis scale-up (>10g), use a fume hood with a face velocity of >100 fpm.
- Dermal: Double-gloving is recommended. The aldehyde functionality can penetrate single nitrile layers over time.
 - Inner: Nitrile (4 mil).
 - Outer: Neoprene or extended-cuff Nitrile.

Stability, Storage & Degradation Pathways

The "gray" appearance noted in patent literature often indicates partial oxidation. The molecule is susceptible to two primary degradation pathways that must be mitigated.

Degradation Logic

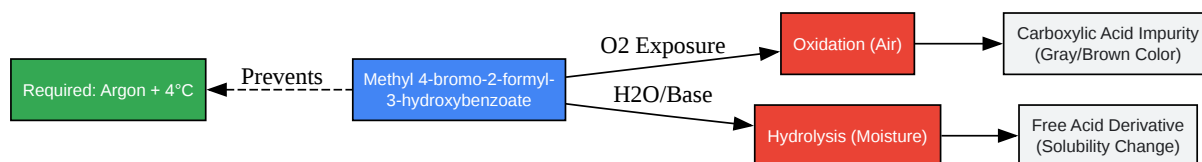
- Cannizzaro/Oxidation: The aldehyde can oxidize to the carboxylic acid or disproportionate, especially in the presence of base.
- Hydrolysis: The methyl ester is labile under basic conditions, particularly because the neighboring phenoxide can act as an intramolecular catalyst (anchimeric assistance).

Storage Protocol[4][6]

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: 2–8°C.
- Container: Amber glass (light sensitive due to C-Br bond).

Visualizing Stability

The following diagram illustrates the degradation risks and the required handling logic.



[Click to download full resolution via product page](#)

Caption: Figure 1.[3][5] Degradation pathways showing susceptibility to oxidation and hydrolysis, necessitating inert gas storage.

Emergency Response & Neutralization

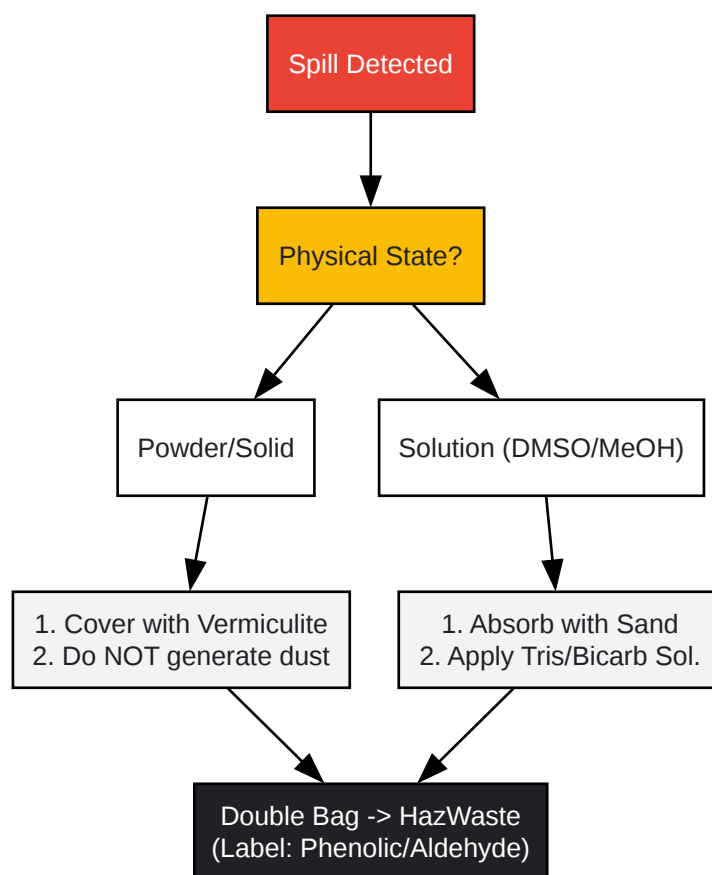
Standard spill kits are insufficient for phenolic aldehydes due to their persistence and toxicity.

Decontamination Solution (The "Redox" Mix)

Do not use simple water. Use a solution designed to neutralize the phenol and quench the aldehyde:

- Composition: 5% Sodium Bicarbonate () + 1% Tris(hydroxymethyl)aminomethane (Tris).
- Mechanism: Bicarbonate neutralizes the phenol; Tris reacts with the aldehyde to form a harmless imine, reducing vapor pressure.

Spill Decision Matrix



[Click to download full resolution via product page](#)

Caption: Figure 2. Emergency response workflow prioritizing dust control for solids and chemical quenching for solutions.

Synthesis & Application Context

This molecule is not a final product but a high-value intermediate. Understanding its reactivity aids in safe experimental design.

Primary Reaction: Reductive Amination / Cyclization

In the context of IKZF2 degrader synthesis (as cited in Patent WO2023183540A1), this compound reacts with amines to form isoindolinones.

Protocol Insight:

- Reagents: Amine substrate, DIPEA (Base), MeOH (Solvent).

- Observation: The reaction typically proceeds via Schiff base formation followed by lactamization with the ester.
- Safety Note: This step generates Methanol as a byproduct and consumes the "irritating" aldehyde, generally making the product safer than the starting material.

The "Salicylaldehyde" Effect

The 2-formyl-3-hydroxy motif creates a strong chelating pocket.

- Interference: Avoid using metal spatulas or needles (Fe/Ni) if the compound is in solution, as it can leach metals, turning the solution purple/black and catalyzing decomposition.
- Use: Glass or PTFE tools only.

References

- World Intellectual Property Organization (WIPO). (2023). Patent WO2023183540A1: Ikzf2 degraders and uses thereof. (Page 106, Synthesis of Intermediate). Retrieved from .
- ChemSrc. (2024). **Methyl 4-bromo-2-formyl-3-hydroxybenzoate** (CAS 2092432-54-5) Physicochemical Data.[6] Retrieved from .
- National Institutes of Health (NIH) - PubChem. (2024). Compound Summary: Salicylaldehyde (Analogous Hazard Data). Retrieved from .
- Occupational Safety and Health Administration (OSHA). (2024). Toxic and Hazardous Substances: Phenols and Aldehydes Handling Standards. Retrieved from .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]

- [2. WO2023183540A1 - lkzf2 degraders and uses thereof - Google Patents \[patents.google.com\]](#)
- [3. Methyl 4-bromo-3-hydroxybenzoate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. METHYL 4-BROMO-2-HYDROXYBENZOATE - Safety Data Sheet \[chemicalbook.com\]](#)
- [5. Methyl 4-formyl-3-hydroxybenzoate | C9H8O4 | CID 14395860 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. \[Cp*CoCl\]2 | CAS#:125781-48-8 | Chemsrsc \[chemsrc.com\]](#)
- To cite this document: BenchChem. [Technical Safety & Handling Guide: Methyl 4-bromo-2-formyl-3-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2778551/docs#technical-safety-handling-guide-methyl-4-bromo-2-formyl-3-hydroxybenzoate\]](https://www.benchchem.com/product/b2778551/docs#technical-safety-handling-guide-methyl-4-bromo-2-formyl-3-hydroxybenzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check